

# Physical properties of 2-Propoxybutane (boiling point, density)

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## Compound of Interest

Compound Name: 2-Propoxybutane

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## Physical Properties of 2-Propoxybutane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2-propoxybutane**, specifically its boiling point and density. The information is compiled from various chemical databases and is supplemented with standardized experimental protocols for accurate determination of these properties in a laboratory setting.

## Core Physical Properties

**2-Propoxybutane**, also known as sec-butyl propyl ether, is an organic compound with the chemical formula  $C_7H_{16}O$ . Accurate knowledge of its physical properties is essential for its application in research and development, particularly in solvent chemistry and as a potential intermediate in pharmaceutical synthesis.

## Data Summary

The reported values for the boiling point and density of **2-propoxybutane** exhibit some variation across different sources. This can be attributed to different experimental conditions or the use of estimation methods. A summary of the available data is presented below for comparative analysis.

Physical Property	Value	Source
Boiling Point	117.3°C (estimate)	<a href="#">LookChem</a> [1], <a href="#">ChemBK</a> [2]
109°C at 760 mmHg	ChemNet[3]	
110°C	Stenutz[4]	
Density	0.7684 g/cm <sup>3</sup> (estimate)	<a href="#">LookChem</a> [1], <a href="#">ChemBK</a> [2]
0.77 g/cm <sup>3</sup>	ChemNet[3]	

## Experimental Protocols

For researchers requiring precise and reproducible data, the following standardized experimental protocols are recommended for the determination of the boiling point and density of **2-propoxybutane**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

#### 1. Distillation Method (ASTM D1078)

This standard test method is suitable for determining the distillation range of volatile organic liquids like **2-propoxybutane**.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Apparatus: A distillation flask, condenser, receiving cylinder, and a calibrated thermometer or temperature probe.
- Procedure:
  - A measured volume of the **2-propoxybutane** sample is placed in the distillation flask.
  - The flask is heated, and the vapor is allowed to pass through the condenser.
  - The temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point.

- Heating is continued, and the temperature is recorded as the liquid distills. The boiling range is the temperature interval over which the liquid boils. For a pure compound, this range should be narrow.

## 2. Capillary Method (Siwoloboff Method)

This micro method is suitable for small sample volumes.

- Apparatus: A capillary tube (sealed at one end), a small test tube (fusion tube), a thermometer, and a heating bath (e.g., Thiele tube or oil bath).
- Procedure:
  - A small amount of **2-propoxybutane** is placed in the fusion tube.
  - The capillary tube is inverted and placed in the fusion tube with the open end submerged in the liquid.
  - The apparatus is heated slowly and uniformly.
  - As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.
  - The heat is carefully adjusted until a rapid and continuous stream of bubbles emerges from the capillary tube. The temperature at this point is the boiling point.

## Determination of Density

Density is the mass of a substance per unit volume.

### 1. Digital Density Meter (ASTM D4052)

This method utilizes an oscillating U-tube to provide a precise and rapid measurement of density.[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Apparatus: A digital density meter.
- Procedure:

- The instrument is calibrated using a reference standard of known density (e.g., dry air and distilled water).
- A small sample of **2-propoxybutane** is injected into the oscillating U-tube.
- The instrument measures the change in the oscillation frequency of the tube caused by the sample and calculates the density.

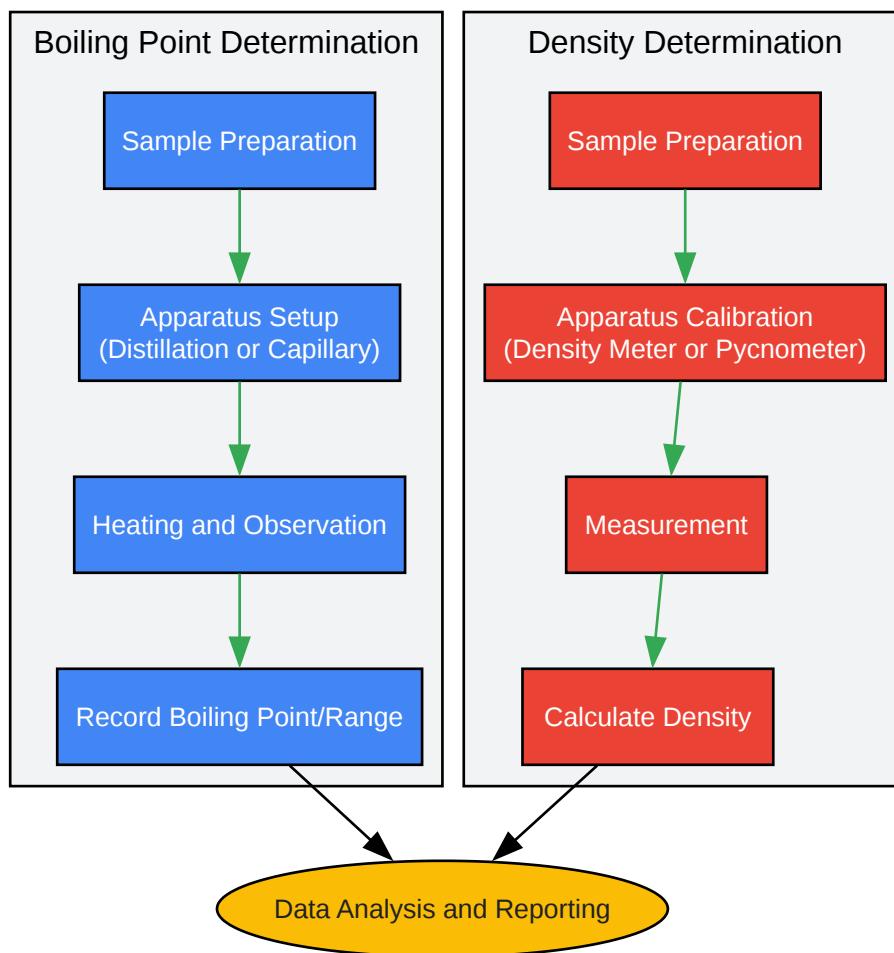
## 2. Pycnometer Method

This gravimetric method provides high accuracy for density determination.

- Apparatus: A pycnometer (a glass flask with a precise volume), and an analytical balance.
- Procedure:
  - The empty, clean, and dry pycnometer is weighed.
  - The pycnometer is filled with **2-propoxybutane**, ensuring no air bubbles are present, and weighed again.
  - The pycnometer is then emptied, cleaned, dried, and filled with a reference liquid of known density (e.g., deionized water) and weighed.
  - The density of **2-propoxybutane** is calculated using the masses and the known density of the reference liquid.

## Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a liquid organic compound like **2-propoxybutane**.

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Caption: Generalized workflow for determining the boiling point and density of a liquid.

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